

# Application Notes and Protocols for <sup>18</sup>F-THK523 PET Imaging in Rodents

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## Compound of Interest

Compound Name: THK-523

Cat. No.: B611352

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

<sup>18</sup>F-THK523 is a positron emission tomography (PET) radiotracer developed for the in vivo imaging of tau pathology, a hallmark of Alzheimer's disease and other neurodegenerative disorders.[1][2][3] This document provides a detailed protocol for conducting <sup>18</sup>F-THK523 PET imaging studies in rodent models, covering animal preparation, radiotracer administration, image acquisition, and data analysis. The protocols outlined below are synthesized from published preclinical studies and general best practices for rodent PET imaging.

## I. Quantitative Data Summary

The following tables summarize key quantitative parameters for <sup>18</sup>F-THK523 PET imaging in rodents, primarily based on studies using tau transgenic mouse models.

Table 1: Radiotracer and Injection Parameters

Parameter	Value	Reference
Radiotracer	18F-THK523	[1][2]
Injected Dose	3.7 MBq (0.1 mCi)	
Injection Volume	100 $\mu$ L	
Route of Administration	Intravenous (tail vein)	
Specific Activity	~100 GBq/ $\mu$ mol	

Table 2: Animal Model and Preparation

Parameter	Description	Reference
Animal Model	rTg4510 (tau transgenic) mice and wild-type littermates	
Anesthesia	Isoflurane (5% for induction, 2% for maintenance)	
Anesthesia Gas Flow	Oxygen at 5 L/min for induction	

Table 3: PET Scanner and Imaging Parameters

Parameter	Description	Reference
PET Scanner	Philips MOSAIC small animal PET scanner (or equivalent)	
Scan Type	Dynamic or Static	
Scan Duration (Static)	~30 minutes post-injection	
Image Analysis Software	PMOD or similar	

Table 4: Key Quantitative Results

Parameter	Value	Animal Model	Reference
Peak Brain Uptake	2.75 ± 0.25 %ID/g at 2 min post-injection	ICR mice	
Retention in Transgenic vs. Wild-Type	48% higher in rTg4510 mice at ~30 min post-injection	rTg4510 mice	

## II. Experimental Protocols

This section provides detailed step-by-step methodologies for the key experiments involved in 18F-THK523 PET imaging in rodents.

### Protocol 1: Animal Preparation

- **Animal Acclimatization:** Allow animals to acclimate to the facility for at least one week before imaging.
- **Fasting:** While not explicitly stated for 18F-THK523, fasting for 4-6 hours before the scan is a common practice in rodent PET imaging to reduce physiological variability. Water should be available ad libitum.
- **Anesthesia Induction:** Anesthetize the mouse in an induction chamber with 5% isoflurane in oxygen at a flow rate of 5 L/min.
- **Catheterization (Optional but Recommended):** For precise and repeatable injections, place a catheter in the lateral tail vein.
- **Positioning:** Place the anesthetized animal on the scanner bed. Secure the head in a stereotaxic holder to minimize motion artifacts.
- **Physiological Monitoring:** Maintain the animal's body temperature at 37°C using a heating pad or lamp. Monitor respiration and heart rate throughout the procedure.

### Protocol 2: Radiotracer Administration

- **Dose Preparation:** Draw up 3.7 MBq of 18F-THK523 in a 100 µL volume of sterile saline.

- **Injection:** Administer the prepared dose as a bolus injection via the tail vein (or pre-placed catheter).
- **Start of Scan:** The injection time should be precisely recorded as it marks the beginning of the dynamic scan acquisition.

#### Protocol 3: PET/CT Image Acquisition

- **CT Scan (for anatomical reference):** Perform a low-dose CT scan for attenuation correction and anatomical co-registration.
- **PET Scan:**
  - **Dynamic Acquisition:** Start the PET scan immediately after the <sup>18</sup>F-THK523 injection. A suggested framing protocol is: 12 x 10s, 6 x 30s, 5 x 60s, 8 x 300s (Total duration: 60 minutes). This allows for the generation of time-activity curves.
  - **Static Acquisition:** For simpler quantification of tracer retention, a static scan of 20-30 minutes can be acquired, starting at approximately 30 minutes post-injection.

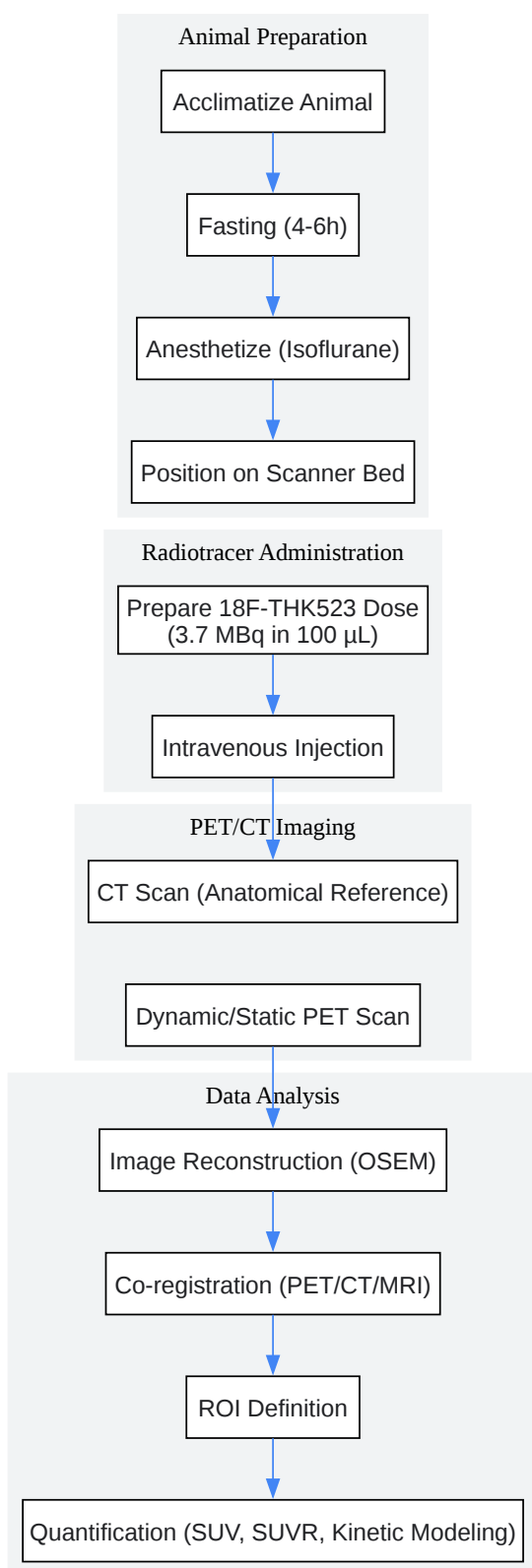
#### Protocol 4: Image Reconstruction and Analysis

- **Image Reconstruction:** Reconstruct the PET data using an appropriate algorithm such as 2D or 3D Ordered Subset Expectation Maximization (OSEM). The reconstruction parameters (e.g., number of iterations and subsets) should be optimized for the specific scanner being used.
- **Co-registration:** Co-register the PET images to the CT or a standard MRI atlas for anatomical localization of tracer uptake.
- **Region of Interest (ROI) Analysis:**
  - Define ROIs for specific brain regions of interest (e.g., hippocampus, cortex, cerebellum) on the co-registered anatomical image.
  - The cerebellum is often used as a reference region for calculating standardized uptake value ratios (SUVR) due to its typically low tau pathology.

- Time-Activity Curve (TAC) Generation: For dynamic scans, generate TACs for each ROI by plotting the average radioactivity concentration within the ROI against time.
- Quantification:
  - Standardized Uptake Value (SUV): Calculate SUV to semi-quantitatively measure tracer uptake.
  - SUVR: Calculate the SUVR by dividing the SUV of a target region by the SUV of the reference region (cerebellum). This can reduce variability between subjects.
  - Kinetic Modeling (for dynamic data): Fit the TACs to a suitable kinetic model (e.g., two-tissue compartment model) to estimate parameters such as the volume of distribution (VT), which is related to the density of available binding sites.

### III. Visualizations

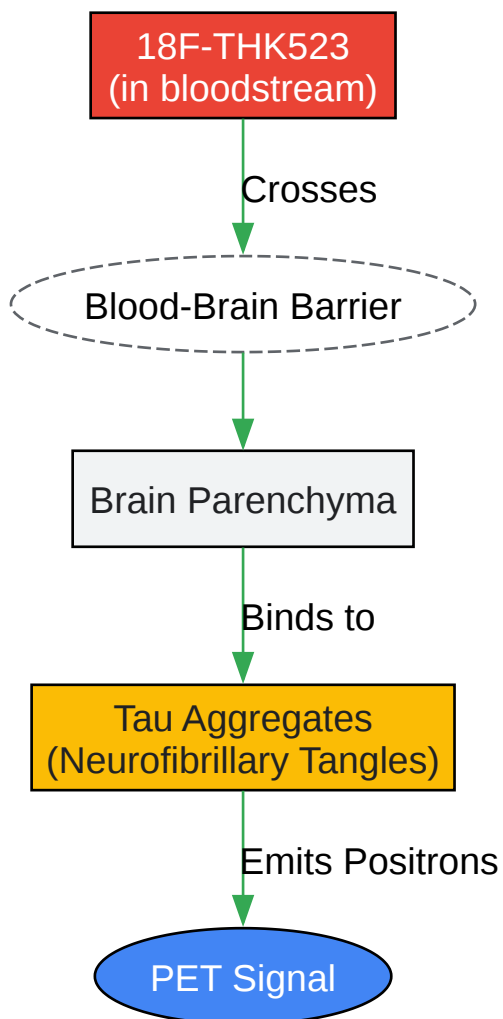
Experimental Workflow for <sup>18</sup>F-THK523 PET Imaging in Rodents



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Caption: Workflow for 18F-THK523 rodent PET imaging.

## Signaling Pathway of 18F-THK523 in the Brain



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Caption: 18F-THK523 crosses the BBB to bind to tau aggregates.

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## References

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